

Dicyclohexyl Phthalate-d4: Applications and Analytical Protocols in Polymer and Material Science

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Compound of Interest

Compound Name: *Dicyclohexyl phthalate-d4*

Cat. No.: *B113682*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and analytical protocols for the use of **Dicyclohexyl phthalate-d4** (DCHP-d4) in polymer and material science. DCHP-d4 serves as a crucial internal standard for the accurate quantification of Dicyclohexyl phthalate (DCHP), a widely used plasticizer that enhances the flexibility and durability of various polymers. Due to its potential for migration from plastic materials into the surrounding environment, precise monitoring of DCHP levels is essential, particularly in food contact materials, medical devices, and consumer products. The use of a deuterated internal standard like DCHP-d4 in isotope dilution mass spectrometry is the gold standard for such analyses, as it effectively compensates for matrix effects and variations during sample preparation and analysis.

Application in Migration Studies of Food Contact Materials

Dicyclohexyl phthalate-d4 is instrumental in quantifying the migration of DCHP from food packaging and other food contact materials. By spiking samples with a known concentration of DCHP-d4, analysts can accurately determine the amount of native DCHP that has leached into food simulants or the food itself.

Experimental Protocol: Quantification of DCHP Migration from PVC into Food Simulants using LC-MS/MS

This protocol outlines the determination of DCHP migration from polyvinyl chloride (PVC) into food simulants using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with DCHP-d4 as an internal standard.

Materials and Reagents:

- Dicyclohexyl phthalate (DCHP) analytical standard
- **Dicyclohexyl phthalate-d4** (DCHP-d4) internal standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Ammonium acetate
- Food simulants (e.g., 10% ethanol, 50% ethanol, 3% acetic acid, olive oil)
- PVC material for testing

Instrumentation:

- Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS)
- Analytical balance
- Glassware (volumetric flasks, vials, pipettes)
- Incubator or oven for migration studies

Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of DCHP (e.g., 1000 µg/mL) in methanol.
 - Prepare a stock solution of DCHP-d4 (e.g., 1000 µg/mL) in methanol.
 - From these stock solutions, prepare a series of calibration standards by serial dilution in the appropriate food simulant. Each calibration standard should be fortified with the DCHP-d4 internal standard at a constant concentration (e.g., 50 ng/mL).
- Sample Preparation (Migration Test):
 - Cut the PVC material into defined surface areas (e.g., 1 dm²).
 - Immerse the PVC samples in a known volume of the selected food simulant in a sealed glass container.
 - Incubate the samples under conditions that simulate the intended use of the PVC material (e.g., 10 days at 40°C for long-term storage at room temperature).[\[1\]](#)
 - After the incubation period, take an aliquot of the food simulant for analysis.
 - Spike the aliquot with the DCHP-d4 internal standard solution to the same concentration as in the calibration standards.
- LC-MS/MS Analysis:
 - Inject the prepared standards and samples into the LC-MS/MS system.
 - Perform chromatographic separation and mass spectrometric detection using optimized parameters.

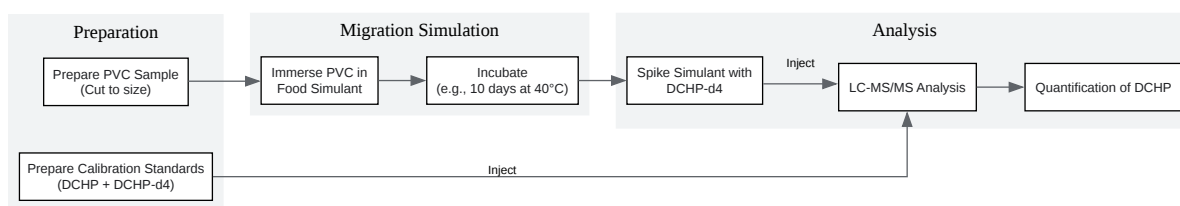
Quantitative Data:

The following table provides representative Multiple Reaction Monitoring (MRM) transitions for the analysis of DCHP and DCHP-d4.

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Dicyclohexyl phthalate (DCHP)	331.2	149.1, 167.1
Dicyclohexyl phthalate-d4 (DCHP-d4)	335.2	153.1

Data sourced from a Restek application note for the analysis of phthalates in food packaging and toys.

An experimental workflow for this protocol is illustrated below.



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Experimental workflow for DCHP migration analysis.

Application in Quality Control of Polymer Resins

DCHP-d4 is used as an internal standard for the quality control of polymer resins, such as PVC, acrylics, and nitrocellulose, to ensure that the concentration of the DCHP plasticizer is within the specified limits. This is critical for maintaining the desired physical properties of the final product, including flexibility, durability, and resistance to creep.[2][3]

Experimental Protocol: Determination of DCHP Content in PVC using GC-MS

This protocol describes the quantification of DCHP in a PVC matrix using gas chromatography-mass spectrometry (GC-MS) with DCHP-d4 as an internal standard.

Materials and Reagents:

- Dicyclohexyl phthalate (DCHP) analytical standard
- **Dicyclohexyl phthalate-d4** (DCHP-d4) internal standard
- Tetrahydrofuran (THF), inhibitor-free
- Hexane (GC grade)
- PVC sample

Instrumentation:

- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- Analytical balance
- Glassware (vials, volumetric flasks, pipettes)
- Vortex mixer and/or sonicator

Procedure:

- Preparation of Standard Solutions:
 - Prepare stock solutions of DCHP and DCHP-d4 (e.g., 1000 µg/mL) in THF.
 - Prepare a series of calibration standards by diluting the DCHP stock solution with THF. Each standard should be fortified with a constant concentration of the DCHP-d4 internal standard.
- Sample Preparation:
 - Accurately weigh a portion of the PVC sample (e.g., 100 mg) into a glass vial.

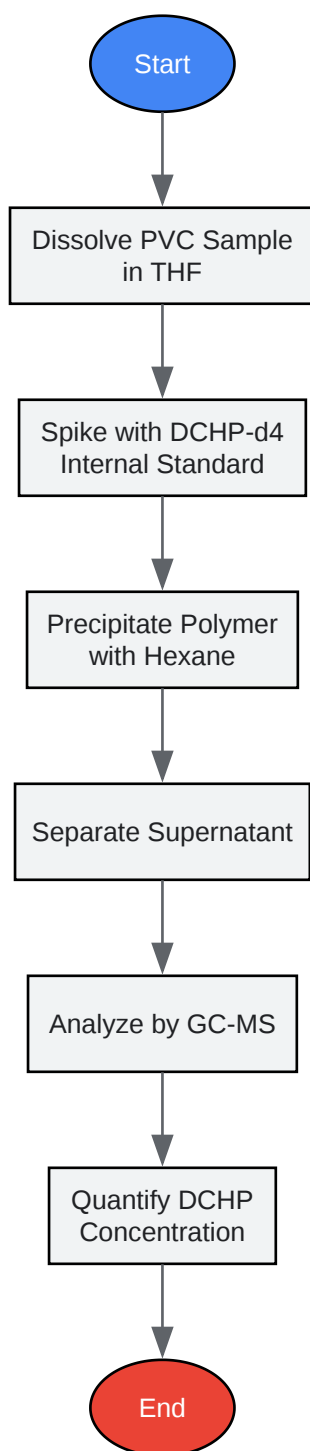
- Add a known volume of THF to dissolve the PVC. This may require vortexing or sonication.
- Spike the dissolved sample with the DCHP-d4 internal standard solution.
- Add hexane to precipitate the PVC polymer.
- Centrifuge the sample to pellet the precipitated polymer.
- Carefully transfer the supernatant to a clean vial for GC-MS analysis.
- GC-MS Analysis:
 - Inject the prepared standards and sample extracts into the GC-MS system.
 - Use an appropriate GC column and temperature program to separate DCHP from other components.
 - Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.

Quantitative Data:

The following table provides typical ions to monitor for DCHP in SIM mode. The corresponding ions for DCHP-d4 would be shifted by +4 m/z.

Compound	Quantifier Ion (m/z)	Qualifier Ion(s) (m/z)
Dicyclohexyl phthalate (DCHP)	149	167, 249
Dicyclohexyl phthalate-d4 (DCHP-d4)	153	171, 253

A logical workflow for this analytical process is depicted below.



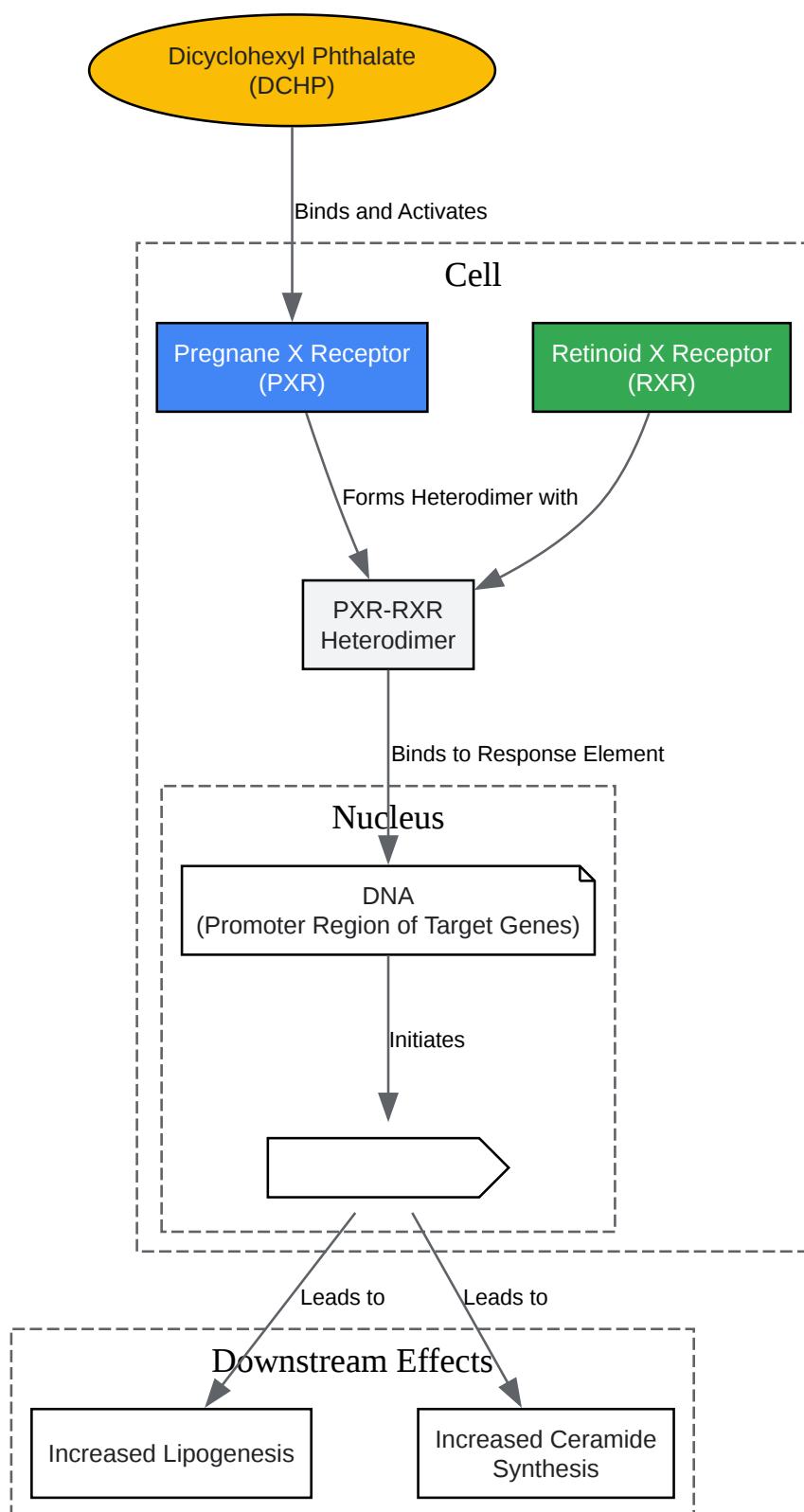
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Logical workflow for DCHP analysis in PVC.

Role in Understanding Biological Interactions: DCHP and PXR Activation

Recent research has identified DCHP as a potent agonist of the Pregnane X Receptor (PXR), a nuclear receptor that plays a key role in xenobiotic metabolism and lipid homeostasis.[4][5] The activation of PXR by DCHP can lead to the upregulation of genes involved in the synthesis of lipids and ceramides. Understanding this pathway is crucial for assessing the potential health risks associated with DCHP exposure. While DCHP-d4 is not directly used in these biological assays, the analytical methods it enables are vital for accurately quantifying DCHP exposure levels in toxicological studies.

The signaling pathway of DCHP-mediated PXR activation is illustrated below.



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DCHP-mediated PXR activation pathway.

In summary, **Dicyclohexyl phthalate-d4** is an indispensable tool in polymer and material science for the accurate quantification of DCHP. Its use as an internal standard in chromatographic methods ensures reliable data for migration studies, quality control, and toxicological research, ultimately contributing to the safety and performance of a wide range of plastic products.

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